

# Application Notes and Protocols for GABAA Receptor Agent 7 (Compound 5c)

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## Compound of Interest

Compound Name: GABAA receptor agent 7

Cat. No.: B12403710

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## Introduction

**GABAA Receptor Agent 7**, also identified as compound 5c, is a potent positive allosteric modulator (PAM) of the GABAA receptor.<sup>[1]</sup> As a member of the<sup>[1][2][3]</sup>-triazolo[1,5-a]pyrimidine-7(4H)-one class of compounds, it demonstrates significant anticonvulsant properties with a favorable neurotoxicity profile. These characteristics make it a compelling research tool for investigating synaptic inhibition and a potential lead compound in the development of novel antiepileptic therapies.

The primary mechanism of action for **GABAA Receptor Agent 7** is the enhancement of GABA-mediated chloride ion influx through the GABAA receptor channel. By binding to an allosteric site, it increases the receptor's sensitivity to GABA, thereby potentiating the inhibitory effects of this neurotransmitter. This modulation of synaptic inhibition underlies its observed anticonvulsant effects.

These application notes provide a summary of the known quantitative data for **GABAA Receptor Agent 7** and detailed protocols for its characterization in key in vitro and in vivo assays.

## Data Presentation

The following tables summarize the available quantitative data for **GABAA Receptor Agent 7** (Compound 5c).

Table 1: In Vitro Activity of **GABAA Receptor Agent 7**

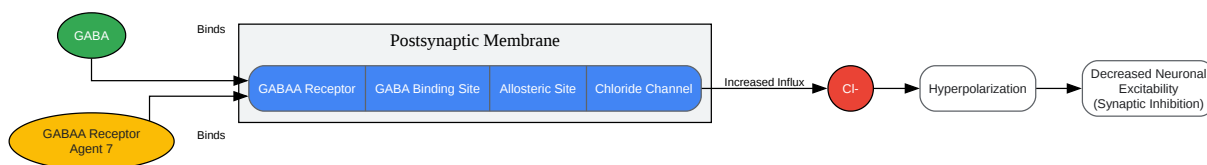
Parameter	Value	Assay
IC50	0.452 $\mu$ M	4-AP Induced Hyper-excitability Model in Primary Cortical Neurons
EC50	3.08 $\mu$ M	GABA-induced activation of GABAA1 receptor

Table 2: In Vivo Activity and Toxicity of **GABAA Receptor Agent 7** in Mice

Parameter	Value	Assay
ED50	31.81 mg/kg	Pentylenetetrazole (PTZ)-induced Seizure Model
TD50	547.89 mg/kg	Rotarod Test (Neurotoxicity)
Protective Index (PI)	17.22	TD50 / ED50

## Signaling Pathway

The signaling pathway illustrates the mechanism of action of **GABAA Receptor Agent 7** as a positive allosteric modulator of the GABAA receptor.

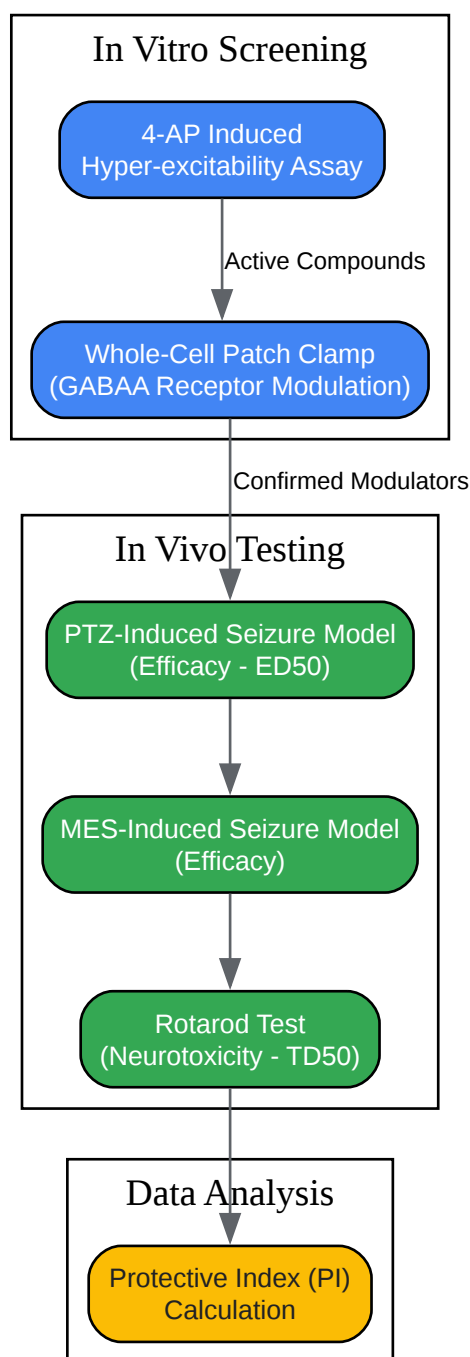


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Mechanism of **GABAA Receptor Agent 7** as a Positive Allosteric Modulator.

## Experimental Workflow

The following diagram outlines a typical experimental workflow for screening and characterizing novel anticonvulsant compounds like **GABAA Receptor Agent 7**.



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## References

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